

# Application Notes & Protocols: High-Efficiency Extraction of Palmatine from Coptis chinensis

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## Compound of Interest

Compound Name: *Palmatine*

Cat. No.: *B190311*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: *Coptis chinensis* (Huangbai) is a traditional Chinese medicinal herb renowned for its rich content of protoberberine alkaloids, including berberine, coptisine, and **palmatine**.

**Palmatine**, in particular, has garnered significant scientific interest due to its diverse pharmacological activities. This document provides detailed protocols for the efficient extraction of **palmatine** from *Coptis chinensis*, with a focus on modern, high-yield techniques such as Ultrasound-Assisted Extraction (UAE) with Deep Eutectic Solvents (DES) and conventional solvent methods. Additionally, a standardized High-Performance Liquid Chromatography (HPLC) method for the quantification of **palmatine** is described.

## Data Presentation: Comparison of Extraction Methods

The following tables summarize quantitative data from various studies on the extraction of **palmatine** and other alkaloids from *Coptis chinensis*, offering a comparative overview of different methodologies.

Table 1: Ultrasound-Assisted Extraction (UAE) with Deep Eutectic Solvents (DES)

| Extraction Parameter   | Optimal Condition                                      | Palmatine Yield (mg/g) | Berberine Yield (mg/g) | Reference                                                   |
|------------------------|--------------------------------------------------------|------------------------|------------------------|-------------------------------------------------------------|
| DES System             | Choline chloride:Phenol (1:3 molar ratio)              | 16.71                  | 57.40                  | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Water Content in DES   | 30%                                                    | 16.71                  | 57.40                  | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Solid-to-Liquid Ratio  | 1:30 g/mL                                              | 16.71                  | 57.40                  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Ultrasonic Power       | 200 W                                                  | 16.71                  | 57.40                  | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Ultrasonic Temperature | 60°C                                                   | 16.71                  | 57.40                  | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Ultrasonic Time        | 30 min                                                 | 16.71                  | 57.40                  | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| DES System             | Choline chloride:Urea (1:2 molar ratio) with 50% water | 15.63 (µg/mL)          | 79.23 (µg/mL)          | <a href="#">[4]</a>                                         |
| Ultrasonic Power       | 150 W                                                  | 12.87 (µg/mL)          | 75.87 (µg/mL)          | <a href="#">[4]</a>                                         |
| Ultrasonic Temperature | 60°C                                                   | 15.63 (µg/mL)          | 79.23 (µg/mL)          | <a href="#">[4]</a>                                         |
| Ultrasonic Time        | 15 min                                                 | 15.63 (µg/mL)          | 79.23 (µg/mL)          | <a href="#">[4]</a>                                         |

Table 2: Ultrasound-Assisted Extraction with Organic Acids and Other Solvents

| Solvent System   | Solid-to-Liquid Ratio (mL/g) | Temperature (°C) | Total Alkaloid Yield (mg/g) | Palmatine Yield (mg/g) | Reference                               |
|------------------|------------------------------|------------------|-----------------------------|------------------------|-----------------------------------------|
| 96% Lactic Acid  | 30                           | 60               | 139.6                       | Not specified          | <a href="#">[5]</a> <a href="#">[6]</a> |
| 40% Malic Acid   | 30                           | 80               | 133.0                       | Not specified          | <a href="#">[5]</a> <a href="#">[6]</a> |
| 88% Pyruvic Acid | 30                           | 75               | 146.3                       | Not specified          | <a href="#">[5]</a> <a href="#">[6]</a> |
| 75% Methanol     | Not specified                | Not specified    | 108.2                       | 3.7 - 7.8              | <a href="#">[5]</a>                     |
| 75% Ethanol      | Not specified                | Not specified    | 107.9                       | 3.7 - 7.8              | <a href="#">[5]</a>                     |
| 50% Ethanol      | Not specified                | Not specified    | 109.1                       | 3.7 - 7.8              | <a href="#">[5]</a>                     |

Table 3: Microwave-Assisted Extraction (MAE)

| Extraction Parameter  | Optimal Condition | Palmatine Yield (mg/g) | Total Alkaloid Yield (mg/g) | Reference           |
|-----------------------|-------------------|------------------------|-----------------------------|---------------------|
| Microwave Power       | 180 W             | 15.58                  | 333.94                      | <a href="#">[7]</a> |
| Irradiation Time      | 5 min             | 15.58                  | 333.94                      | <a href="#">[7]</a> |
| Ethanol Concentration | 50%               | 15.58                  | 333.94                      | <a href="#">[7]</a> |

## Experimental Protocols

### Protocol 1: Ultrasound-Assisted Extraction with Deep Eutectic Solvent (DES)

This protocol is based on the highly efficient extraction of **palmatine** and berberine using a choline chloride and phenol-based DES.[\[1\]](#)[\[2\]](#)[\[3\]](#)

### 1. Materials and Reagents:

- Coptis chinensis rhizome powder (passed through a 100-mesh sieve)
- Choline chloride (analytical grade)
- Phenol (analytical grade)
- Deionized water
- Methanol (HPLC grade)
- **Palmatine** hydrochloride standard ( $\geq 85.7\%$ )[3]
- Berberine hydrochloride standard ( $\geq 85.9\%$ )[3]

### 2. Preparation of Deep Eutectic Solvent (DES):

- Prepare the DES by mixing choline chloride (hydrogen bond acceptor) and phenol (hydrogen bond donor) in a molar ratio of 1:3.[1][2][3]
- Heat the mixture at 60°C while stirring until a clear, homogeneous liquid is formed.
- Prepare a 70% DES solution by adding 30% (v/v) deionized water.[1][2]

### 3. Extraction Procedure:

- Accurately weigh 50 mg of Coptis chinensis powder and place it in a suitable extraction vessel.[3]
- Add the 70% DES solution at a solid-to-liquid ratio of 1:30 (g/mL).[1][2][3]
- Place the vessel in an ultrasonic bath set to the following conditions:
  - Ultrasonic Power: 200 W[1][2]
  - Temperature: 60°C[1][2]
  - Time: 30 minutes[1][2]

- After sonication, centrifuge the mixture at 3000 rpm for 5 minutes.[3]
- Collect the supernatant and filter it through a 0.45 µm filter membrane prior to HPLC analysis.

## Protocol 2: High-Performance Liquid Chromatography (HPLC) for Quantification of Palmatine

This protocol provides a reliable method for the simultaneous determination of multiple alkaloids in *Coptis chinensis* extracts.[4][8]

### 1. Instrumentation and Conditions:

- HPLC System: An HPLC system equipped with a UV detector.
- Column: C18 column (e.g., Waters Xbridge C18, 4.6 × 150 mm, 5 µm or Xtimate C18, 4.6 mm x 250 mm, 5 µm).[4][8]
- Mobile Phase A: Acetonitrile.[4]
- Mobile Phase B: Water containing 0.10% formic acid or 30 mmol L<sup>-1</sup> ammonium bicarbonate solution (including 0.7% ammonia and 0.1% triethylamine).[4][8]
- Gradient Elution:
  - 0–2 min, 5% A
  - 2–4 min, 5% A → 95% A
  - 4–30 min, 95% A[4]
- Flow Rate: 1.0 - 1.2 mL/min.[4][8]
- Column Temperature: 30 - 40°C.[4][8]
- Detection Wavelength: 270 nm or 345 nm.[2][8]
- Injection Volume: 5 - 20 µL.[2][4]

## 2. Preparation of Standard and Sample Solutions:

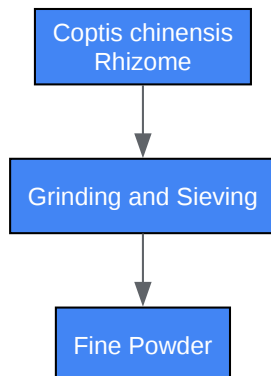
- Standard Solutions: Accurately weigh **palmatine** hydrochloride standard and dissolve it in methanol to prepare a stock solution. Further dilute to create a series of standard solutions for the calibration curve.
- Sample Solutions: Use the filtered supernatant from the extraction procedure.

## 3. Analysis:

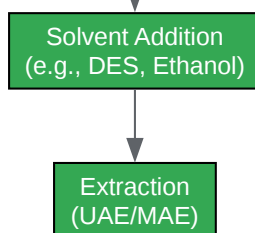
- Inject the standard and sample solutions into the HPLC system.
- Identify the **palmatine** peak in the sample chromatogram by comparing the retention time with that of the standard.
- Quantify the amount of **palmatine** in the sample using the calibration curve generated from the standard solutions.

# Visualizations

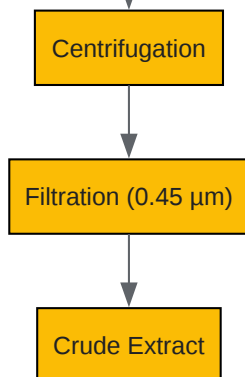
## Sample Preparation



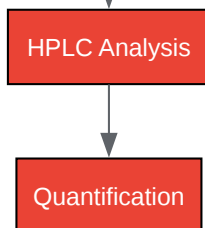
## Extraction



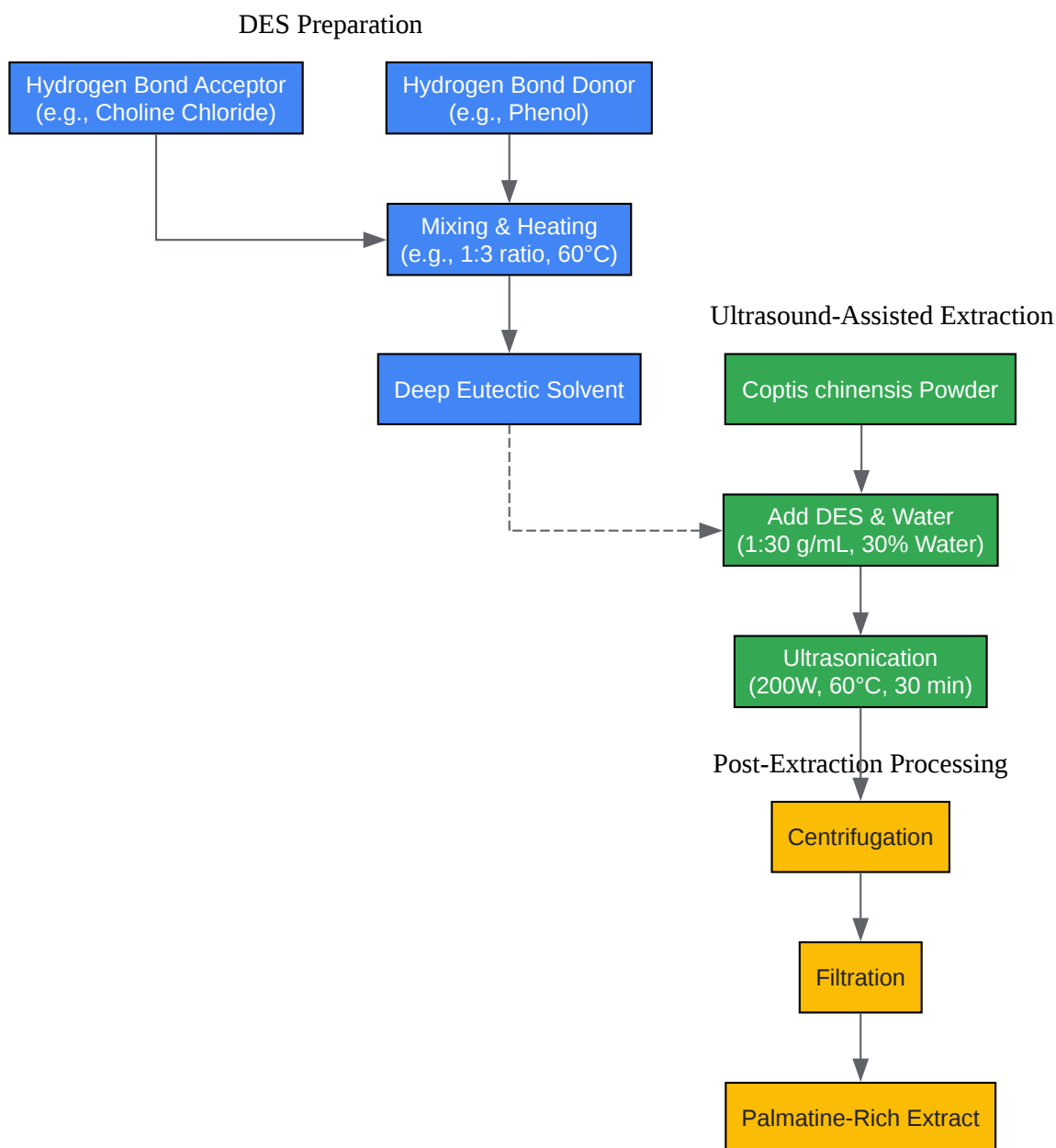
## Separation &amp; Purification



## Analysis

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Caption: General workflow for the extraction and quantification of **palmatine** from *Coptis chinensis*.





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Caption: Detailed workflow for Ultrasound-Assisted Extraction (UAE) of **palmatine** using a Deep Eutectic Solvent (DES).

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